

## How to handle and store Covi-ox to maintain its activity

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## **Covi-ox Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, storage, and activity assessment of **Covi-ox**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for Covi-ox?

A1: **Covi-ox** should be stored at ambient temperature, with a maximum of 25 to 30°C, in a cool place.[1][2][3]

Q2: How should **Covi-ox** be protected to maintain its stability?

A2: **Covi-ox** is sensitive to atmospheric oxygen, light, and heat.[1][3] To maintain its stability, it must be stored in a tightly sealed, lightproof, and opaque container.[1][4][5][6]

Q3: What is the shelf life of **Covi-ox**?

A3: When stored in its unopened original packaging under the recommended conditions, **Coviox** is stable for at least 12 months.[1]

Q4: What should I do with the **Covi-ox** container once it has been opened?







A4: Once the packaging is opened, it is recommended to use the remaining contents as quickly as possible to minimize degradation from exposure to air and light.[1]

Q5: In what forms is Covi-ox available and what are its solubility properties?

A5: **Covi-ox** is available in different forms, including a water-dispersible fine powder (**Covi-ox**® T-30 P) and oil forms (e.g., **Covi-ox**® T-70 EU). The powder form is dispersible in water but insoluble in vegetable oils and organic solvents.[1] The oil forms are insoluble in water.[3]

Q6: Are there any specific handling precautions I should take?

A6: Handle **Covi-ox** in accordance with good industrial hygiene and safety practices. This includes washing hands before breaks and at the end of the shift and avoiding eating, drinking, or smoking in the work area.[2][3] For oil-based forms, be aware of a high risk of slipping due to leakage or spillage.[2][3]

## **Troubleshooting Guide**

## Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Loss of Antioxidant Activity	Improper storage (exposure to light, heat, or oxygen).	Ensure Covi-ox is stored in a tightly sealed, opaque container in a cool, dry place. Once opened, use the product quickly or blanket the headspace of the container with an inert gas (e.g., nitrogen or argon) before resealing.
Repeated freeze-thaw cycles of solutions.	Aliquot Covi-ox solutions into smaller, single-use volumes to avoid repeated temperature fluctuations.	
Contamination of stock solution.	Use sterile techniques when preparing and handling solutions. Prepare fresh solutions regularly.	
Inconsistent Experimental Results	Inaccurate concentration of Covi-ox solution.	Calibrate balances and pipettes regularly. Ensure Covi-ox is fully dissolved or homogeneously suspended in the chosen solvent before use. For Covi-ox T-30 P, which is a powder, ensure it is well-mixed with other dry ingredients if applicable.[1]
Degradation of Covi-ox during the experiment.	Protect experimental samples from light and heat as much as possible. Prepare solutions fresh before each experiment.	
Physical Changes in Covi-ox (e.g., color change, clumping)	Exposure to moisture or air.	This may indicate degradation.  It is recommended to use a fresh batch of Covi-ox for critical experiments. Ensure



the container is properly sealed.

# Experimental Protocols DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This protocol provides a general method for assessing the antioxidant activity of **Covi-ox**. The principle of the assay is that the antioxidant reacts with the stable DPPH radical, reducing it and causing a color change from violet to yellow, which can be measured spectrophotometrically.[7]

#### Materials:

- Covi-ox
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or ethanol
- Spectrophotometer capable of measuring absorbance at 517 nm
- Volumetric flasks, pipettes, and cuvettes

#### Procedure:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol or ethanol.
   This solution should be freshly prepared and kept in the dark.
- Preparation of Covi-ox Stock Solution:
  - For oil-based Covi-ox, dissolve a known weight in a suitable solvent (e.g., ethanol or another organic solvent in which it is soluble) to create a stock solution.
  - For water-dispersible Covi-ox powder, disperse a known weight in water or a suitable buffer to create a stock solution.

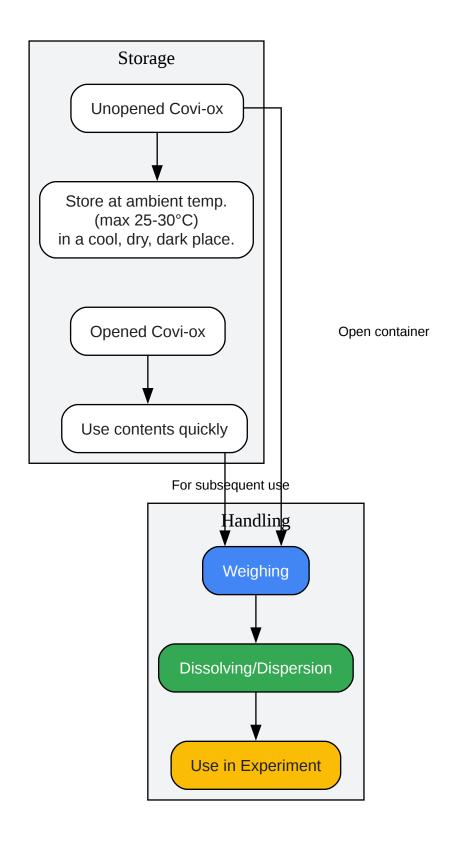


- Preparation of Test Samples: From the stock solution, prepare a series of dilutions of Coviox to test a range of concentrations.
- Assay:
  - In a test tube or microplate well, add a specific volume of the DPPH solution (e.g., 2.96 mL).
  - Add a small volume of the Covi-ox sample solution (e.g., 40 μL).[7]
  - For the control, add the same volume of the solvent used for the Covi-ox solution to the DPPH solution.[7]
  - Incubate the mixture in the dark at room temperature for a set period (e.g., 20-30 minutes).
- Measurement: After incubation, measure the absorbance of the solution at 517 nm.[7]
- Calculation of Radical Scavenging Activity: The percentage of radical scavenging activity can be calculated using the following formula:[7]

% Radical Scavenging Activity = [ (Absorbance of Control - Absorbance of Sample) / Absorbance of Control ]  $\times$  100

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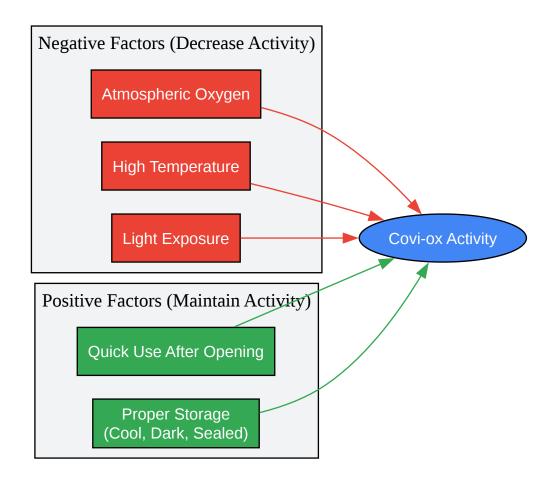




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Caption: Workflow for proper handling and storage of Covi-ox.

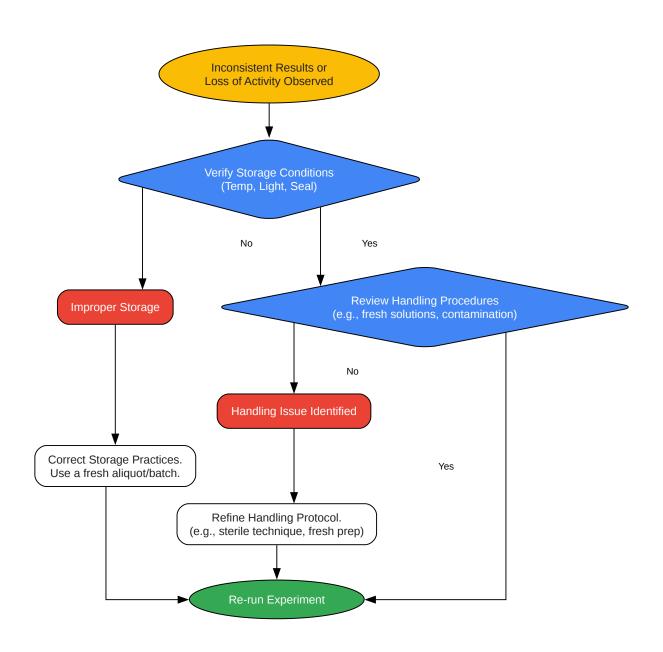




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Caption: Factors influencing the stability and activity of **Covi-ox**.





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Caption: Troubleshooting workflow for experiments involving Covi-ox.



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